

In-Depth Technical Guide: 1-Oxaspiro[2.5]octane-2-carbonitrile

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Compound of Interest

Compound Name: 1-Oxaspiro[2.5]octane-2-carbonitrile

Cat. No.: B1296545

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CAS Number: 36929-66-5

A Comprehensive Overview for Researchers and Drug Development Professionals

Introduction

1-Oxaspiro[2.5]octane-2-carbonitrile is a spirocyclic organic compound featuring a cyclohexane ring fused to an oxirane (epoxide) ring, with a nitrile functional group attached to the oxirane. This unique structural motif makes it a subject of interest in synthetic organic chemistry and potentially in the field of medicinal chemistry. The strained three-membered epoxide ring and the reactive nitrile group offer versatile handles for further chemical modifications, making it a potential building block for the synthesis of more complex molecules. While extensive biological data for this specific compound is not readily available in the public domain, the broader class of oxaspiro[2.5]octane derivatives has been investigated for potential therapeutic applications, including the modulation of enzymes such as Methionine aminopeptidase 2 (MetAP2). This guide provides a summary of the available technical information for **1-Oxaspiro[2.5]octane-2-carbonitrile**.

Physicochemical Properties

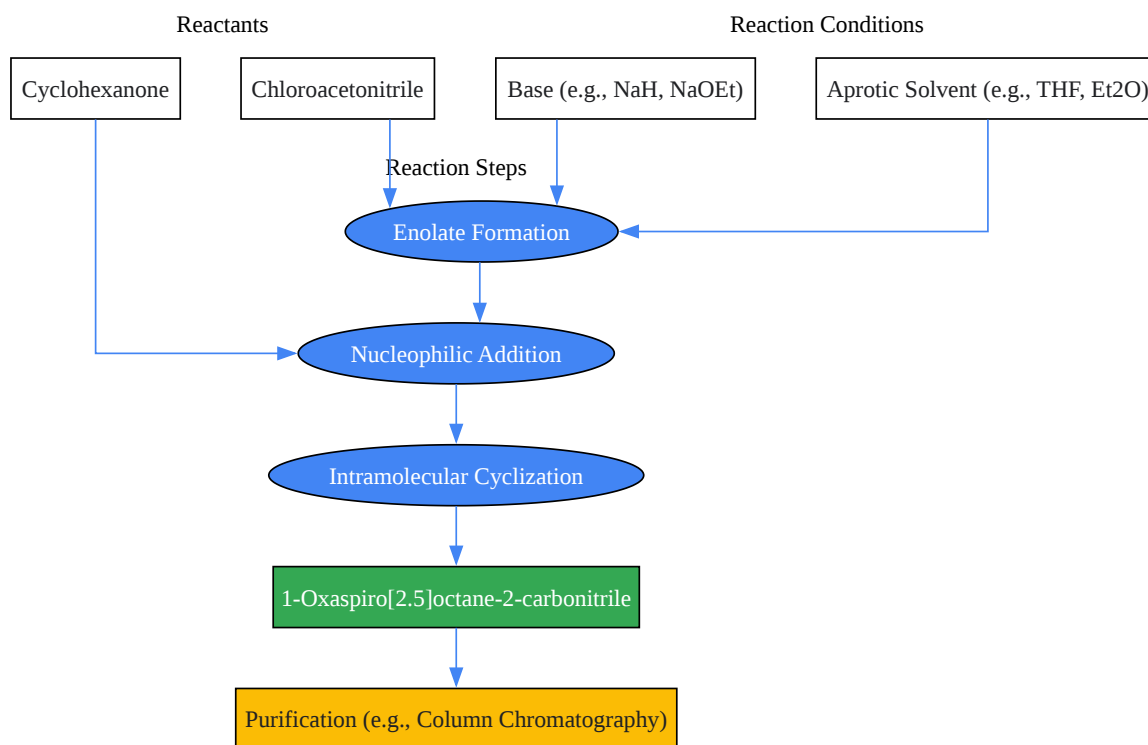
A summary of the key physicochemical properties for **1-Oxaspiro[2.5]octane-2-carbonitrile** is provided in the table below. It is important to note that experimentally determined values for properties such as melting point and boiling point are not widely reported in the literature.

Property	Value	Source
CAS Number	36929-66-5	[1]
Molecular Formula	C ₈ H ₁₁ NO	[1]
Molecular Weight	137.18 g/mol	[1]
IUPAC Name	1-oxaspiro[2.5]octane-2-carbonitrile	[2]
Synonyms	1-Oxaspiro(2.5)octane-2-carbonitrile	[2]

Synthesis

The primary synthetic route reported for **1-Oxaspiro[2.5]octane-2-carbonitrile** involves the reaction of cyclohexanone with chloroacetonitrile.[1] While a detailed, step-by-step experimental protocol from a peer-reviewed publication is not readily available, the general transformation is understood to proceed via a nucleophilic addition of the enolate of chloroacetonitrile to the carbonyl group of cyclohexanone, followed by an intramolecular cyclization to form the epoxide ring.

Logical Workflow for Synthesis



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Caption: General synthetic workflow for **1-Oxaspiro[2.5]octane-2-carbonitrile**.

Spectroscopic Data

While detailed spectral data is not widely published, references to spectral information exist in databases such as PubChem.[2] The expected spectral features are outlined below.

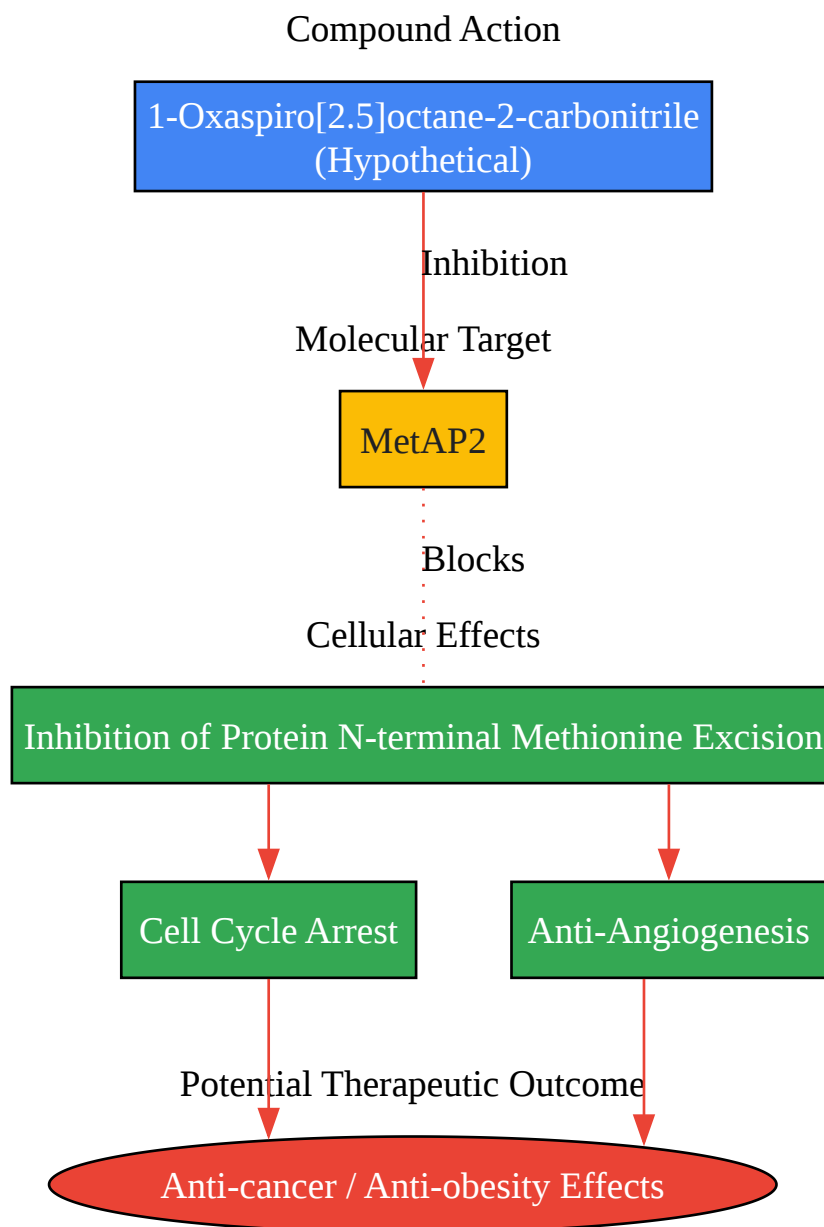
Spectroscopic Technique	Expected Features
^1H NMR	Signals corresponding to the cyclohexyl protons, and a distinct signal for the proton on the carbon bearing the nitrile group.
^{13}C NMR	Resonances for the carbons of the cyclohexane ring, the spiro carbon, the two carbons of the oxirane ring, and the nitrile carbon.
IR Spectroscopy	A characteristic sharp absorption band for the nitrile ($\text{C}\equiv\text{N}$) stretch, typically around 2250 cm^{-1} . C-O-C stretching frequencies for the epoxide ring.
Mass Spectrometry	A molecular ion peak corresponding to the molecular weight of the compound (137.18 g/mol).

Biological Activity and Drug Development Potential

Currently, there is a lack of specific biological activity data for **1-Oxaspiro[2.5]octane-2-carbonitrile** in the public domain. However, a patent for a broad class of "Oxaspiro[2.5]octane derivatives and analogs" suggests their potential as modulators of Methionine aminopeptidase 2 (MetAP2).^[3] MetAP2 is a metalloprotease that plays a crucial role in angiogenesis (the formation of new blood vessels) and cell proliferation. Inhibition of MetAP2 is a validated therapeutic strategy for the treatment of cancer and obesity.

Potential Signaling Pathway Involvement

Given the potential link to MetAP2 inhibition, the hypothetical mechanism of action could involve the modulation of signaling pathways downstream of this enzyme. MetAP2 is known to be involved in the processing of various proteins that are essential for cell growth and proliferation.



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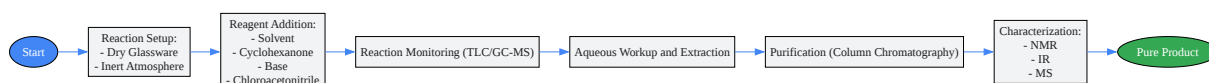
Caption: Hypothetical signaling pathway for MetAP2 inhibition.

Experimental Protocols

Due to the limited availability of published research on this specific compound, detailed experimental protocols are not available. Researchers interested in working with this compound

would need to develop and optimize protocols for its synthesis, purification, and analysis based on general organic chemistry principles and the known reactivity of related compounds.

General Experimental Workflow for Synthesis and Analysis



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Caption: General experimental workflow for synthesis and characterization.

Conclusion

1-Oxaspiro[2.5]octane-2-carbonitrile represents a chemical entity with potential for further exploration in synthetic and medicinal chemistry. While current publicly available data is limited, its structural features suggest it could serve as a valuable building block. The putative link of the broader oxaspiro[2.5]octane class to MetAP2 inhibition highlights a potential avenue for future research into the biological activities of this specific compound. Further studies are required to elucidate its synthesis in detail, fully characterize its physicochemical and spectroscopic properties, and investigate its pharmacological profile.

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References

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- 3. EP2683706A1 - Oxaspiro [2.5]octane derivatives and analogs - Google Patents [patents.google.com]
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